

Application Notes and Protocols: 1-Nitrosohexadecane in Organic Synthesis

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Compound of Interest

Compound Name: Hexadecane, 1-nitroso-

Cat. No.: B15406090

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for 1-nitrosohexadecane is not readily available in the current scientific literature. The following application notes and protocols are based on the established chemistry of aliphatic C-nitroso compounds and are intended to serve as a foundational guide for researchers exploring the potential of 1-nitrosohexadecane as a synthetic intermediate. All proposed experimental work should be conducted with appropriate safety precautions and careful optimization.

Introduction

1-Nitrosohexadecane is a long-chain aliphatic C-nitroso compound. While specific studies on this molecule are limited, the broader class of nitrosoalkanes are recognized as highly reactive and versatile intermediates in organic synthesis.^{[1][2]} Their utility stems from the unique reactivity of the nitroso functional group ($-N=O$), which can participate in a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. This makes them valuable synthons for the introduction of nitrogen-containing functionalities into complex molecules, a common requirement in drug discovery and development.

Primary and secondary nitrosoalkanes are often transient species, prone to isomerization to the corresponding oximes or dimerization.^{[1][3][4][5]} Consequently, they are frequently generated in situ for immediate use in subsequent reactions. The long alkyl chain of 1-nitrosohexadecane is expected to impart significant lipophilicity to its derivatives, a property that can be advantageous in modulating the pharmacokinetic profiles of drug candidates.

Potential Applications in Organic Synthesis and Drug Development

The reactivity of the nitroso group suggests several potential applications for 1-nitrosohexadecane as a synthetic intermediate:

- **Hetero-Diels-Alder Reactions:** C-nitroso compounds are excellent dienophiles in [4+2] cycloaddition reactions with dienes, leading to the formation of 3,6-dihydro-1,2-oxazines. These heterocycles are valuable precursors for the synthesis of unsaturated amino alcohols and other complex nitrogenous compounds.
- **Ene Reactions:** In a reaction analogous to the Alder-ene reaction, nitrosoalkanes can react with alkenes possessing an allylic hydrogen to form N-allyl-N-hydroxylamines. This provides a direct method for the allylic amination of olefins.
- **Nitroso-Aldol Reactions:** The nitroso group can act as an electrophile in reactions with enolates or enols, providing a pathway to α -amino ketones and related structures after subsequent transformations of the initial adduct.
- **Radical Trapping:** The labile C-N bond in nitrosoalkanes allows them to act as effective spin traps for carbon-centered radicals, forming stable nitroxide radicals.^[2] This property can be exploited in the study of radical reaction mechanisms or for the synthesis of nitroxide-labeled molecules.

Proposed Experimental Protocols

The following are generalized protocols for the synthesis and in situ utilization of 1-nitrosohexadecane. Note: These protocols are illustrative and require optimization for specific substrates and reaction conditions.

Synthesis of 1-Nitrosohexadecane via Oxidation of 1-Aminohexadecane

This protocol is adapted from general procedures for the oxidation of primary amines to nitrosoalkanes.^[3]

Materials:

- 1-Aminohexadecane
- Oxidizing agent (e.g., dimethyldioxirane (DMDO) in acetone, or Caro's acid)
- Anhydrous solvent (e.g., dichloromethane, acetone)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Dissolve 1-aminohexadecane in the chosen anhydrous solvent under an inert atmosphere.
- Cool the solution to a low temperature (typically -78 °C to 0 °C) to minimize side reactions and decomposition of the product.
- Slowly add a solution of the oxidizing agent to the cooled amine solution with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the resulting solution containing 1-nitrosohexadecane is typically used immediately in the subsequent reaction step without isolation.

Quantitative Data (Hypothetical):

Parameter	Value
Starting Material	1-Aminohexadecane
Oxidizing Agent	Dimethyldioxirane (DMDO)
Solvent	Acetone
Temperature	-20 °C
Reaction Time	1-2 hours
Expected Yield	in situ use, not isolated
Purity	in situ use, not isolated

In Situ Hetero-Diels-Alder Reaction with a Diene

This protocol describes the trapping of in situ generated 1-nitrosohexadecane with a suitable diene.

Materials:

- Solution of 1-nitrosohexadecane (from Protocol 3.1)
- Diene (e.g., 2,3-dimethyl-1,3-butadiene)
- Anhydrous solvent (matching the synthesis step)

Procedure:

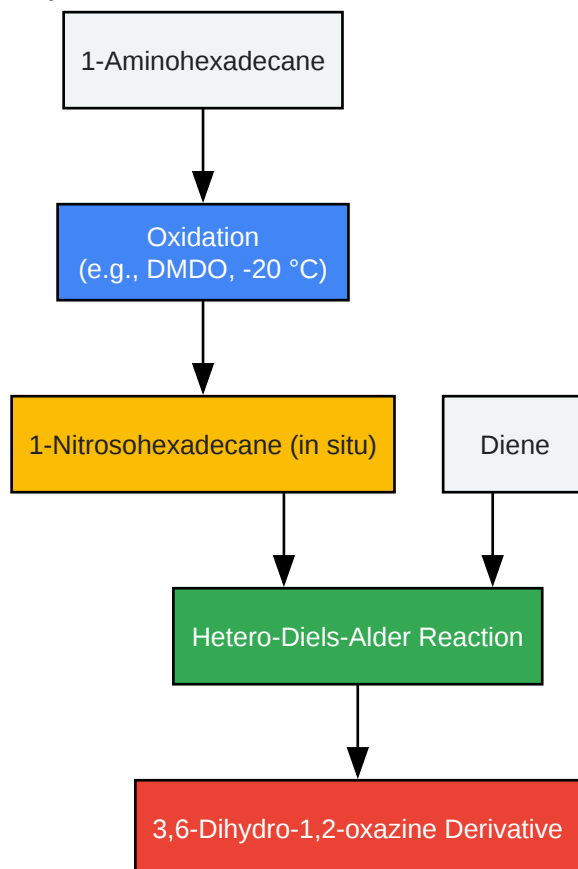
- To the cold solution of in situ generated 1-nitrosohexadecane, add the diene dropwise with continuous stirring under an inert atmosphere.
- Allow the reaction mixture to slowly warm to room temperature and stir for an extended period (e.g., 12-24 hours).
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, quench the reaction with a suitable reagent (e.g., saturated aqueous sodium thiosulfate if peroxides were used).
- Perform a standard aqueous workup and purify the resulting cycloadduct by column chromatography.

Quantitative Data (Hypothetical):

Parameter	Value
Diene	2,3-Dimethyl-1,3-butadiene
Solvent	Acetone
Temperature	-20 °C to room temperature
Reaction Time	18 hours
Expected Yield of Cycloadduct	60-80%
Purification Method	Silica gel column chromatography

Visualizations

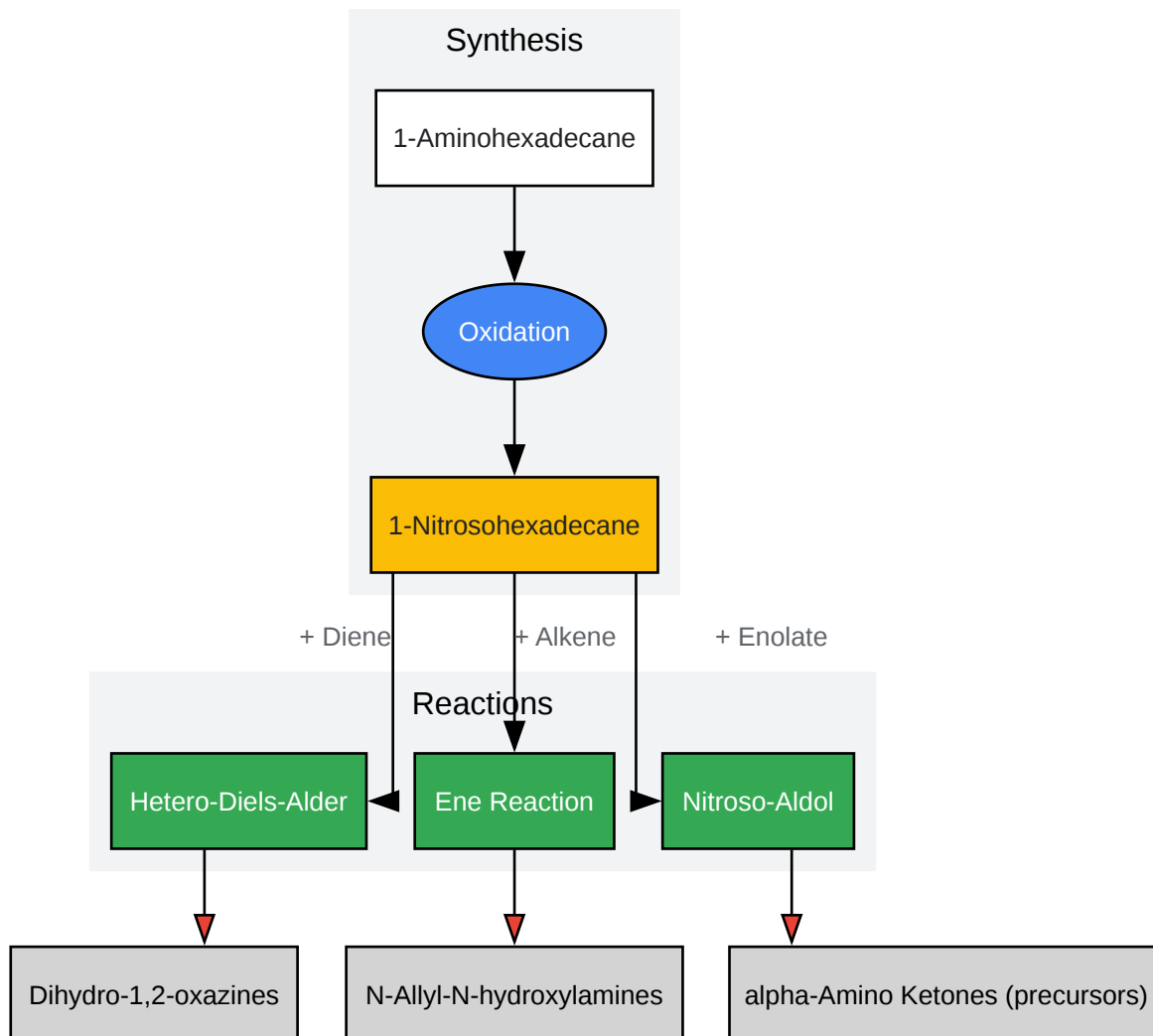
Workflow for the Synthesis and In Situ Reaction of 1-Nitrosohexadecane



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Caption: Synthesis and subsequent in situ hetero-Diels-Alder reaction of 1-nitrosohexadecane.

Potential Reaction Pathways of 1-Nitrosohexadecane



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